Application Notes and Protocols for MLS000545091

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Compound of Interest

Compound Name:	*MLS000545091*
Cat. No.:	*B1676673*

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Disclaimer: As of November 2025, a comprehensive review of published scientific literature reveals no specific in vivo studies, applications, or established protocols for **MLS000545091**. The compound has been identified as a human 15-lipoxygenase-2 (h15-LOX-2) inhibitor through virtual screening and has been characterized in in vitro assays[1]. A key publication notes that "in vivo studies are still needed to characterize the bioavailabilities of the identified inhibitors"[1].

The following application notes are therefore based on the known in vitro mechanism of action of **MLS000545091** and provide generalized, hypothetical protocols for the in vivo evaluation of a 15-LOX-2 inhibitor. These are intended to serve as a foundational guide for researchers.

Application Notes

1. Introduction

MLS000545091 is a small molecule inhibitor of human 15-lipoxygenase-2 (h15-LOX-2), an enzyme that plays a crucial role in the metabolism of polyunsaturated fatty acids[1][2][3]. Lipoxygenases (LOXs) are non-heme iron-containing dioxygenases that catalyze the insertion of molecular oxygen into fatty acids like arachidonic acid, leading to the production of hydroperoxy derivatives[2][3]. These lipid mediators are involved in a wide array of

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physiological and pathophysiological processes. The h15-LOX-2 enzyme specifically converts arachidonic acid to 15(S)-hydroperoxyeicosatetraenoic acid (15(S)-HpETE), a precursor to signaling molecules implicated in inflammation and the development of conditions such as atherosclerosis[1][4]. The inhibitory action of **MLS000545091** on h15-LOX-2 suggests its potential as a pharmacological tool to study these processes and as a lead compound for therapeutic development.

2. Mechanism of Action

MLS000545091 functions by inhibiting the enzymatic activity of h15-LOX-2. While the precise binding mode of **MLS000545091** has not been detailed, related compounds discovered in the same screening campaign were found to exhibit a mixed-type inhibition mechanism[1]. This suggests that the inhibitor may be capable of binding to both the free enzyme and the enzyme-substrate complex. By blocking the catalytic activity of h15-LOX-2, **MLS000545091** prevents the formation of 15(S)-HpETE and its downstream metabolites, thereby modulating associated signaling pathways.

3. Signaling Pathway

The primary pathway influenced by **MLS000545091** is the 15-LOX-2-mediated metabolism of arachidonic acid. A simplified representation of this pathway is provided below.

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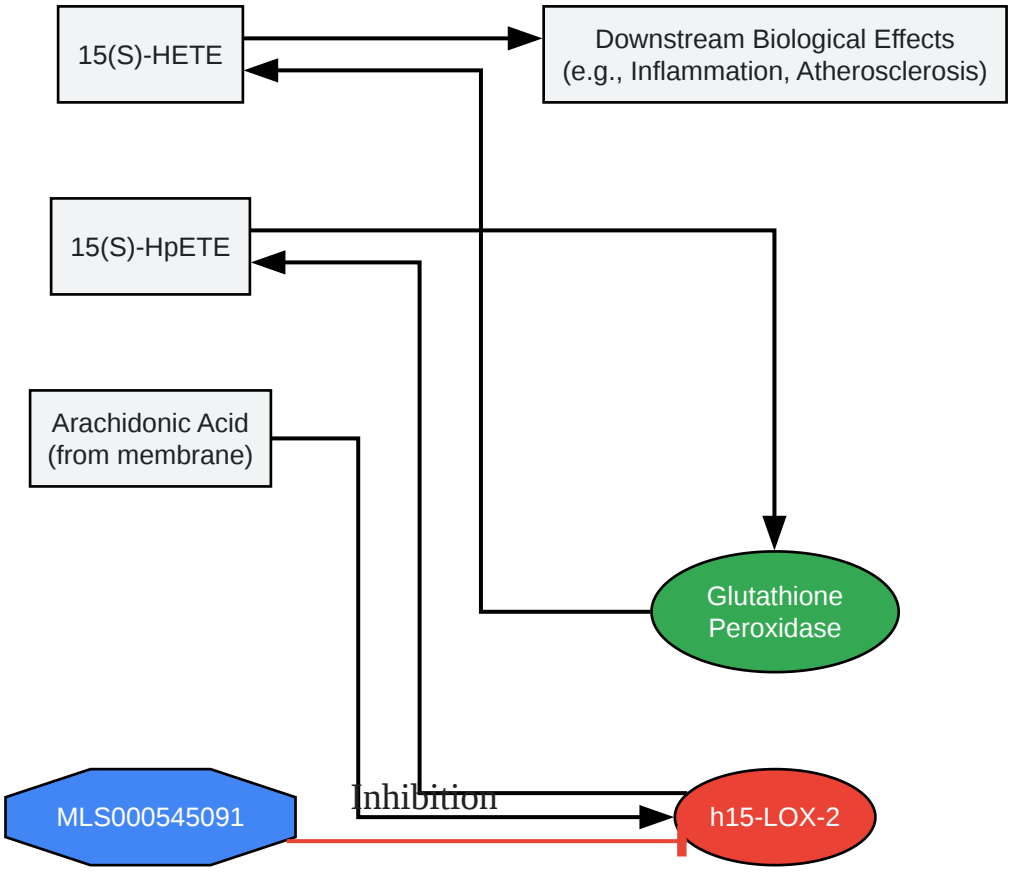

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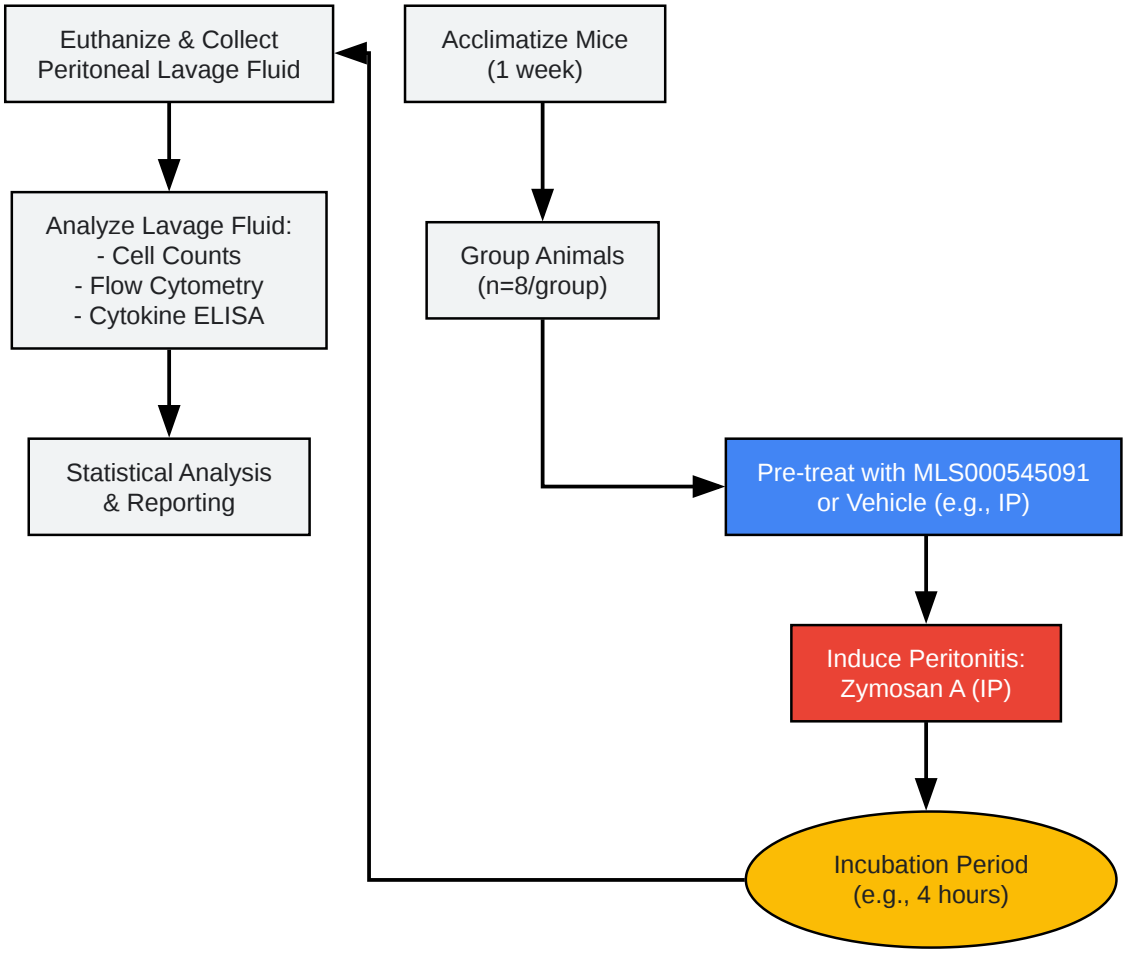

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References

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- 2. Arachidonate 15-lipoxygenase type B: Regulation, function, and its role in pathophysiology - PMC [pmc.ncbi.nlm.nih.gov]

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- 3. The role of lipoxygenases in pathophysiology; new insights and future perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Arachidonate 15-lipoxygenase type B: Regulation, function, and its role in pathophysiology [frontiersin.org]
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